

(E)-Icos-5-ene: An Uncharted Territory in Semiochemical Research

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Compound of Interest

Compound Name: (E)-icos-5-ene

Cat. No.: B116449

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Despite a comprehensive review of available scientific literature, there is currently no documented evidence to support the role of **(E)-icos-5-ene** as a semiochemical or pheromone in any biological system. This technical overview addresses the current state of knowledge regarding this long-chain alkene and outlines the general methodologies that would be employed to investigate its potential as a chemical signal.

While the specific compound **(E)-icos-5-ene** has not been identified as a pheromone, long-chain alkenes and their derivatives are a well-established class of semiochemicals, playing crucial roles in the chemical communication of numerous insect species. These compounds are often components of sex pheromones, aggregation pheromones, or cuticular hydrocarbons involved in species and mate recognition.

Chemical Properties of (E)-Icos-5-ene

To understand its potential as a semiochemical, it is essential to consider the known chemical and physical properties of **(E)-icos-5-ene**.

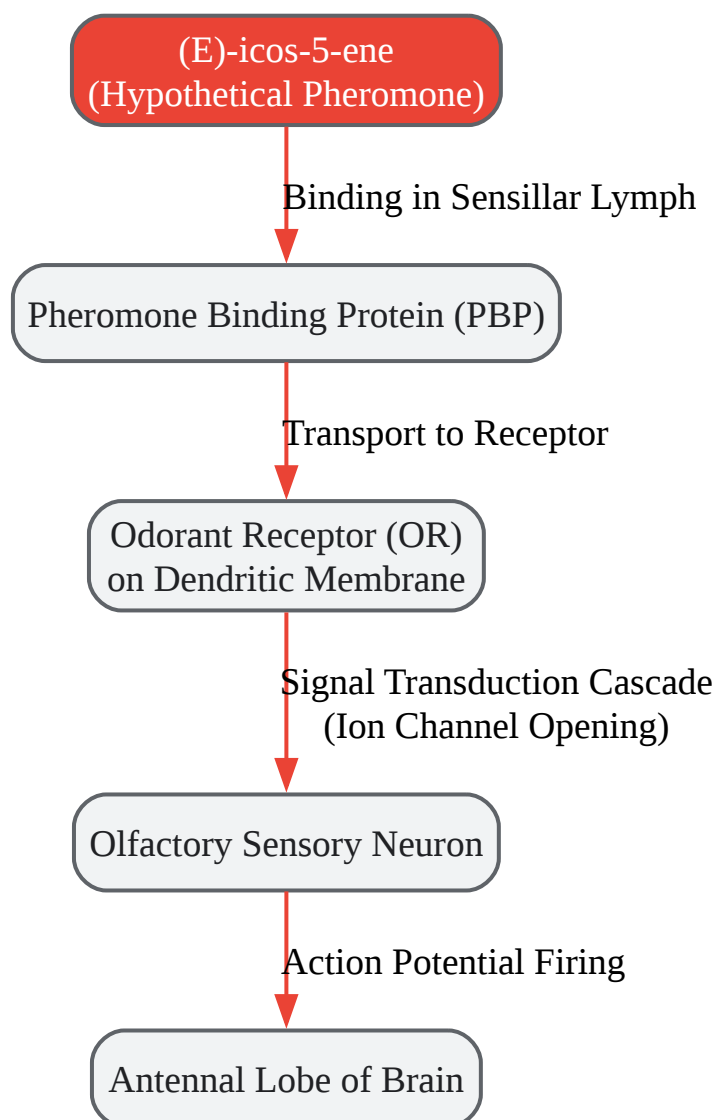
Property	Value
Molecular Formula	C ₂₀ H ₄₀
Molecular Weight	280.54 g/mol
IUPAC Name	(5E)-icos-5-ene
CAS Number	74685-30-6
Structure	A twenty-carbon chain with a single double bond between the 5th and 6th carbon atoms in the trans or (E) configuration.

Table 1: Physicochemical Properties of **(E)-Icos-5-ene**.

The long carbon chain of **(E)-icos-5-ene** results in low volatility, suggesting that if it were to function as a semiochemical, it would likely be involved in close-range communication or contact chemoreception rather than long-range attraction.

Hypothetical Experimental Workflow for Pheromone Identification

Should a researcher suspect that **(E)-icos-5-ene** plays a role as a semiochemical in a particular species, a standard set of experimental protocols would be initiated to confirm its identity and function. The following diagram illustrates a typical workflow for the identification and characterization of a novel pheromone.



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- To cite this document: BenchChem. [(E)-Icos-5-ene: An Uncharted Territory in Semiochemical Research]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b116449#e-icos-5-ene-as-a-semiochemical-or-pheromone\]](https://www.benchchem.com/product/b116449#e-icos-5-ene-as-a-semiochemical-or-pheromone)

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